Reproducibility of Experiments Using "Dimethyl-F-OICR-9429-COOH": A Comparative Guide

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Compound of Interest

Compound Name:	*Dimethyl-F-OICR-9429-COOH*
CAS No.:	*1801787-56-3*
Cat. No.:	*B15602636*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of "**Dimethyl-F-OICR-9429-COOH**" and other small molecule inhibitors of the WD40 repeat domain protein 5 (WDR5). Due to the limited publicly available experimental data on "**Dimethyl-F-OICR-9429-COOH**", this document focuses on a detailed comparison of its well-characterized parent compound, OICR-9429, with other known WDR5 inhibitors. The reproducibility of experiments with any compound is contingent on detailed and standardized protocols. To this end, this guide provides comprehensive methodologies for key assays used in the characterization of WDR5 inhibitors.

Introduction to **Dimethyl-F-OICR-9429-COOH**

"**Dimethyl-F-OICR-9429-COOH**" is a ligand for WDR5, a crucial protein involved in the assembly and function of multiple protein complexes, most notably the Mixed-Lineage Leukemia (MLL) histone methyltransferase complex. It is described as an intermediate in the synthesis of Proteolysis Targeting Chimeras (PROTACs), as cited in patent WO2019246570A1. [1] Publicly available, peer-reviewed experimental data on the biological activity and experimental reproducibility of "**Dimethyl-F-OICR-9429-COOH**" is scarce. Therefore, this guide

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will leverage data from its closely related and extensively studied precursor, OICR-9429, as a benchmark for comparison against other WDR5 inhibitors.

Comparative Analysis of WDR5 Inhibitors

The following table summarizes the quantitative data for OICR-9429 and two other well-characterized WDR5 inhibitors, WDR5-0103 and MM-401. This data is essential for researchers designing experiments and assessing the potential of these compounds.

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Compound	Target(s)	Binding Affinity (Kd)	IC50 (In Vitro Assay)	Cell-Based Assay Performance	Reference(s)
OICR-9429	WDR5-MLL Interaction	93 ± 28 nM (Unspecified method)[2], 24 nM (Biacore)[3][4], 52 nM (ITC)[3][4]	64 ± 4 nM (Peptide displacement)[2]	Reduces viability of acute myeloid leukemia cells (5 µM)[2]; Suppresses proliferation in bladder cancer cells (IC50: 67.74 µM in T24 cells)[5]	[2][3][4][5]
WDR5-0103	WDR5-MLL Interaction	450 nM (ITC)[1]	39 ± 10 µM (MLL trimeric complex at 0.125 µM)[1]	Sensitizes multidrug-resistant cancer cells to cytotoxic drugs.[6]	[1][6]
MM-401	MLL1-WDR5 Interaction	< 1 nM (Ki)[7]	0.9 nM (WDR5-MLL1 interaction)[3][7], 0.32 µM (MLL1 activity)[3][7]	Induces G1/S arrest and apoptosis in MLL-rearranged leukemia cells (10-40 µM).[7]	[3][7]

Experimental Protocols

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To ensure the reproducibility of experiments involving WDR5 inhibitors, it is critical to follow standardized protocols. Below are detailed methodologies for two key assays used to characterize the binding and inhibitory activity of these compounds.

Fluorescence Polarization (FP) Assay for WDR5-Ligand Binding

This assay quantitatively measures the binding of a small molecule inhibitor to WDR5 by monitoring the displacement of a fluorescently labeled peptide derived from MLL.

Materials:

- Purified WDR5 protein
- Fluorescently labeled MLL-derived peptide (e.g., FITC-MLL)
- Assay buffer (e.g., 20 mM Tris pH 7.5, 150 mM NaCl, 1 mM DTT, 0.01% Tween-20)
- Test compounds (e.g., OICR-9429) dissolved in DMSO
- 384-well, low-volume, black microplates
- Microplate reader with fluorescence polarization capabilities

Protocol:

- Reagent Preparation:
  - Prepare a 2X solution of WDR5 protein and FITC-MLL peptide in assay buffer. The final concentration of WDR5 should be at its Kd for the peptide, and the peptide concentration should be low (e.g., 1-5 nM) to ensure a good assay window.
  - Prepare serial dilutions of the test compound in DMSO, and then dilute into assay buffer to create a 2X final concentration series.
- Assay Procedure:
  - Add 10 µL of the 2X test compound dilutions to the wells of the 384-well plate.

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- Add 10 µL of the 2X WDR5/FITC-MLL peptide solution to each well.
- For controls, add 10 µL of assay buffer with DMSO (for no inhibition) and 10 µL of a saturating concentration of a known unlabeled peptide (for maximal displacement).

- Incubation and Measurement:
  - Incubate the plate at room temperature for 1-2 hours, protected from light, to allow the binding to reach equilibrium.
  - Measure the fluorescence polarization on a plate reader using appropriate excitation and emission wavelengths for the fluorophore (e.g., 485 nm excitation and 535 nm emission for FITC).
- Data Analysis:
  - The data is typically plotted as fluorescence polarization (in mP) versus the logarithm of the inhibitor concentration.
  - The IC50 value is determined by fitting the data to a sigmoidal dose-response curve.

Isothermal Titration Calorimetry (ITC) for Thermodynamic Characterization

ITC directly measures the heat change upon binding of a ligand to a protein, providing a complete thermodynamic profile of the interaction, including the binding affinity (Kd), stoichiometry (n), and enthalpy (ΔH).[8]

Materials:

- Purified WDR5 protein
- Test compound (e.g., OICR-9429)
- Dialysis buffer (e.g., 20 mM Tris pH 7.5, 150 mM NaCl, 1 mM TCEP)
- Isothermal Titration Calorimeter

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Protocol:

- Sample Preparation:
  - Dialyze the purified WDR5 protein extensively against the ITC buffer.
  - Dissolve the test compound in the final dialysis buffer. It is crucial that the buffer for the protein and the ligand are identical to minimize heats of dilution.[8]
  - Degas both the protein and ligand solutions immediately before the experiment.
- ITC Experiment Setup:
  - A typical starting concentration for the protein in the sample cell is 10-50 µM, and the ligand in the syringe is 10-20 fold higher.[8]
  - Load the WDR5 solution into the sample cell and the test compound solution into the injection syringe.
  - Set the experimental parameters, including the cell temperature (e.g., 25°C), stirring speed, and injection volume and spacing.
- Titration and Measurement:
  - Perform an initial small injection (e.g., 0.5 µL) to remove any air from the syringe tip, followed by a series of injections (e.g., 20-30 injections of 1-2 µL each).
  - The heat change after each injection is measured and recorded.
- Data Analysis:
  - The raw data (heat flow versus time) is integrated to obtain the heat change per injection.
  - The resulting binding isotherm (kcal/mol versus molar ratio) is fitted to a suitable binding model (e.g., one-site binding model) to determine the Kd, n, and ΔH.

Visualizing Key Pathways and Workflows

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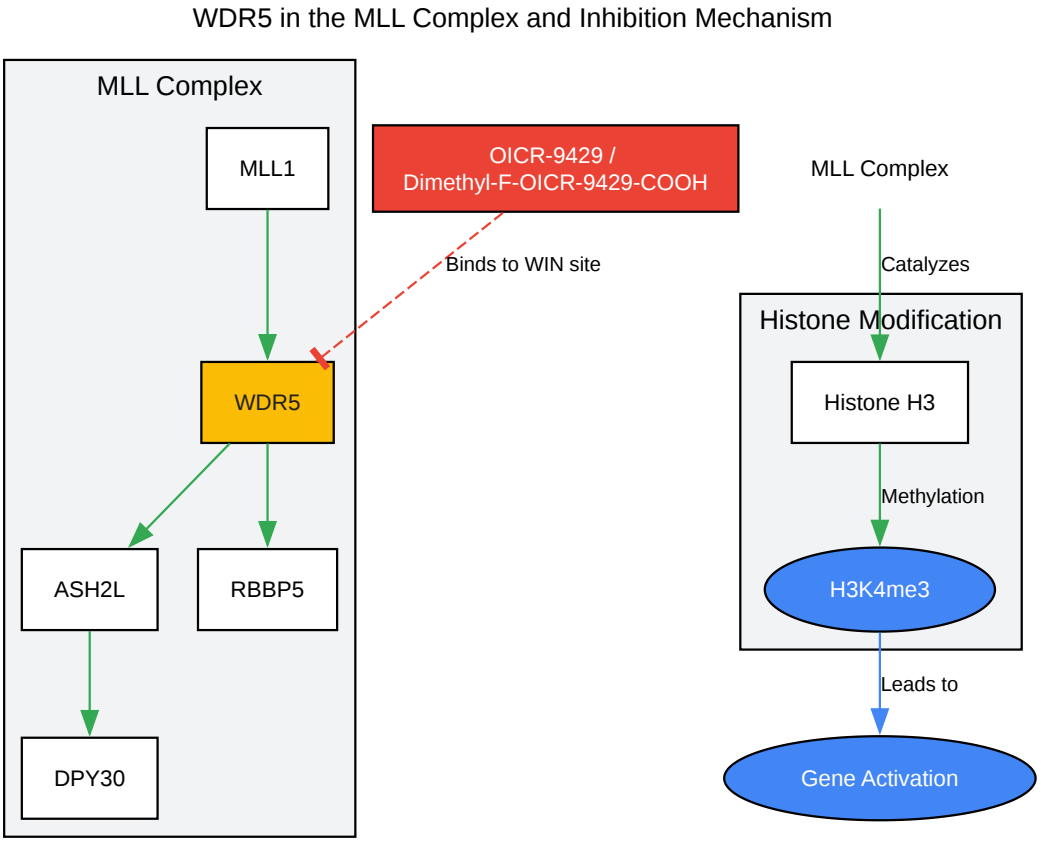
To further aid in the understanding of the experimental context, the following diagrams, generated using Graphviz, illustrate the WDR5 signaling pathway and a general workflow for inhibitor screening.



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Caption: WDR5-MLL complex and the mechanism of inhibition.

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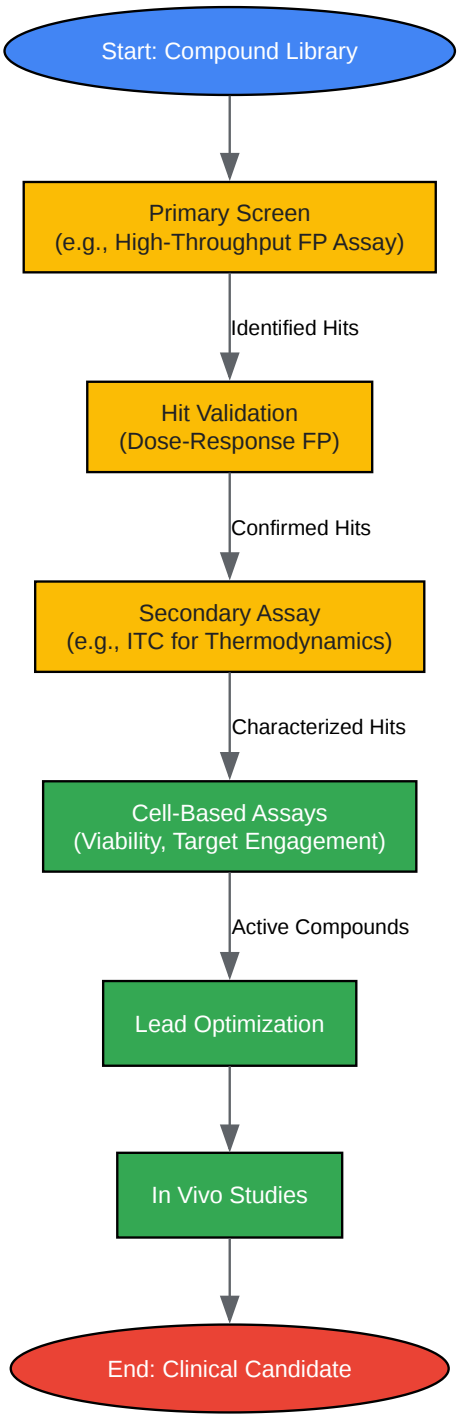
General Workflow for Screening WDR5 Inhibitors



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